

A Comprehensive Technical Guide to the Chemical Properties of Diethylmalonic Acid

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Compound of Interest

Compound Name: Diethylmalonic acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethylmalonic acid, systematically known as 2,2-diethylpropanedioic acid, is a dicarboxylic acid that serves as a valuable intermediate in organic synthesis.^[1] Its structure, featuring two ethyl groups on the alpha-carbon of malonic acid, imparts unique chemical properties that are leveraged in the synthesis of a variety of compounds, most notably barbiturates and other substituted acetic acid derivatives. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and key reactions of **diethylmalonic acid**, tailored for professionals in research and drug development.

Chemical and Physical Properties

Diethylmalonic acid is a white to off-white solid at room temperature.^[1] A summary of its key physical and chemical properties is presented in the tables below.

Table 1: General and Physical Properties of Diethylmalonic Acid

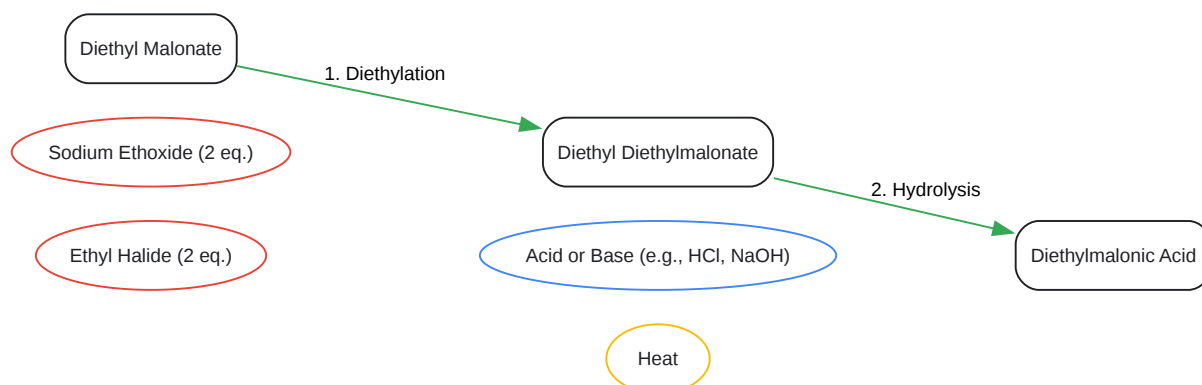
| Property | Value | Reference |
|------------------|-----------------------------------------------------------------------------|-----------|
| IUPAC Name | 2,2-diethylpropanedioic acid | [1] |
| Synonyms | Diethylmalonic acid, 3,3-Pentanedicarboxylic acid, Diethylpropanedioic acid | [1] |
| CAS Number | 510-20-3 | |
| Chemical Formula | C ₇ H ₁₂ O ₄ | [1] |
| Molecular Weight | 160.17 g/mol | [1] |
| Appearance | White to off-white solid | [1] |
| Melting Point | 121-125 °C | |
| Boiling Point | 275.6 °C (decomposes) | |
| Solubility | Soluble in water, ethanol, and ether. | |
| pKa ₁ | ~2.2 | |
| pKa ₂ | ~7.3 | |

Table 2: Spectroscopic Data of Diethylmalonic Acid

| Spectrum Type | Key Features |
|---------------------|--------------------------------------------------------------------------------------------------------------------------------------|
| ¹ H NMR | Signals corresponding to the ethyl protons (triplet and quartet) and the acidic protons of the carboxylic acids. |
| ¹³ C NMR | Resonances for the carboxylic acid carbons, the quaternary alpha-carbon, and the ethyl carbons. |
| IR Spectroscopy | Characteristic broad O-H stretch of the carboxylic acids, C=O stretch of the carbonyl groups, and C-H stretches of the ethyl groups. |
| Mass Spectrometry | Molecular ion peak and fragmentation pattern consistent with the structure.[1] |

Synthesis of Diethylmalonic Acid

The primary route for the synthesis of **diethylmalonic acid** is through the malonic ester synthesis, starting from diethyl malonate. This process involves two key steps: diethylation of diethyl malonate followed by hydrolysis of the resulting diethyl diethylmalonate.



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Synthesis of **Diethylmalonic Acid** from Diethyl Malonate.

Experimental Protocol: Synthesis of Diethylmalonic Acid

Step 1: Diethylation of Diethyl Malonate

- Materials: Diethyl malonate, sodium ethoxide, absolute ethanol, ethyl bromide (or ethyl iodide).
- Procedure: a. In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve sodium ethoxide in absolute ethanol. b. Add diethyl malonate dropwise to the stirred solution. c. After the addition is complete, add ethyl bromide (or ethyl iodide) dropwise. d. Reflux the mixture for several hours to ensure complete diethylation. e. After cooling, the sodium halide precipitate is removed by filtration. f. The excess ethanol is removed by distillation. g. The resulting crude diethyl diethylmalonate is purified by vacuum distillation.

Step 2: Hydrolysis of Diethyl Diethylmalonate

- Materials: Diethyl diethylmalonate, sodium hydroxide (or hydrochloric acid), water.
- Procedure: a. Reflux the purified diethyl diethylmalonate with an aqueous solution of sodium hydroxide. b. The reaction mixture is then cooled and acidified with concentrated hydrochloric acid. c. The precipitated **diethylmalonic acid** is collected by filtration, washed with cold water, and dried. d. Recrystallization from a suitable solvent (e.g., water or ethanol/water mixture) can be performed for further purification.

Key Reactions of Diethylmalonic Acid

Diethylmalonic acid undergoes typical reactions of carboxylic acids, such as esterification and decarboxylation. Its most significant application is as a precursor in the synthesis of barbiturates.

Decarboxylation

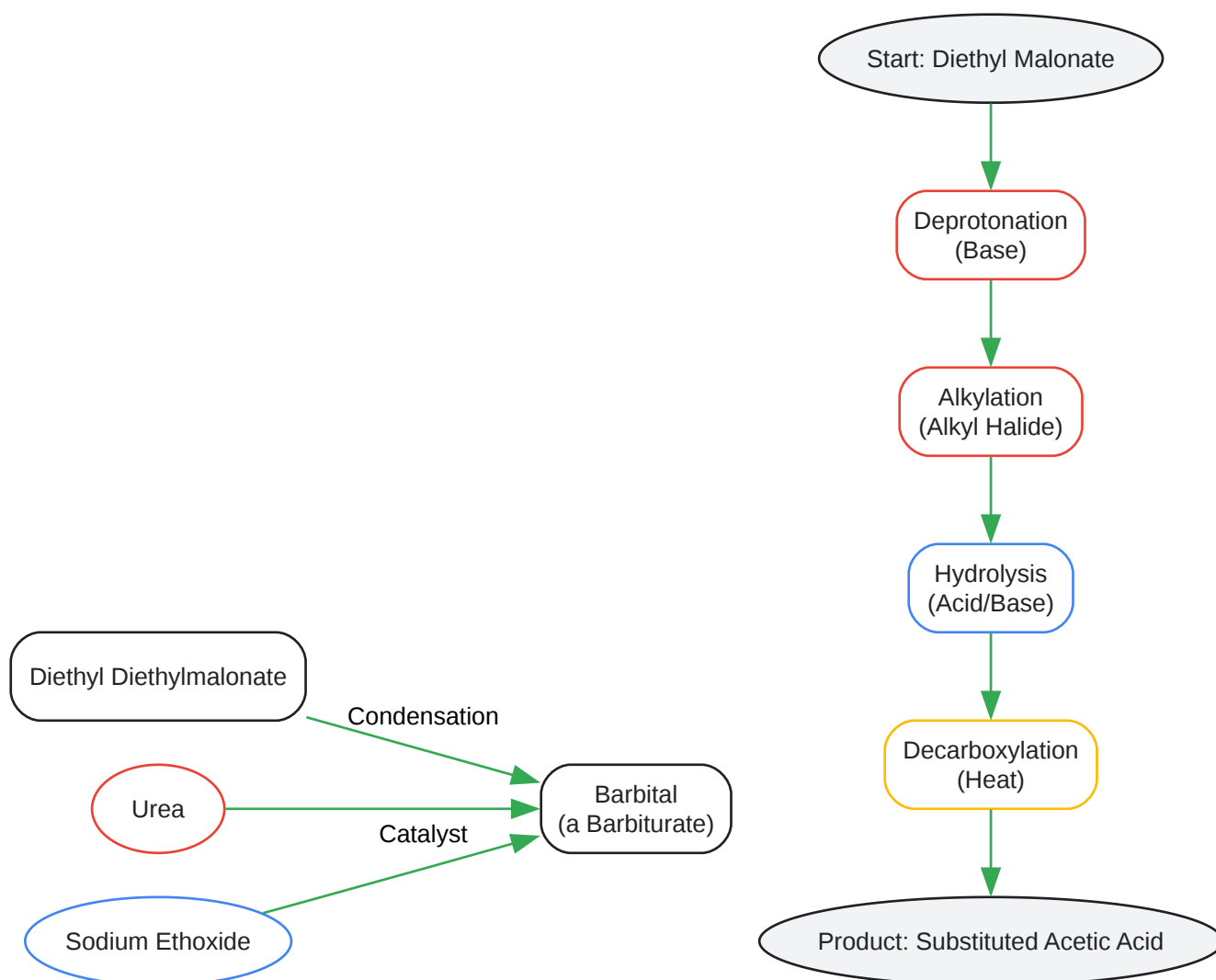
Upon heating, **diethylmalonic acid** readily undergoes decarboxylation to yield 2-ethylbutanoic acid. This is a characteristic reaction of malonic acids substituted at the alpha-position.

Esterification

The carboxylic acid groups of **diethylmalonic acid** can be esterified under acidic conditions with an alcohol to form the corresponding diester.

Synthesis of Barbiturates

A cornerstone application of **diethylmalonic acid** and its derivatives is in the synthesis of barbiturates. For instance, barbital is synthesized from diethyl diethylmalonate (the precursor to **diethylmalonic acid**) and urea.



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References

- 1. Malonic acid, diethyl- | C₇H₁₂O₄ | CID 68185 - PubChem [pubchem.ncbi.nlm.nih.gov]
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